

Application Notes & Protocols: Preparation of Stock Solutions for Erigeside C

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Compound of Interest

Compound Name: *Erigeside I*

Cat. No.: *B158207*

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Abstract: This document provides detailed protocols for the preparation, storage, and handling of stock solutions of Erigeside C for use in various experimental settings. These guidelines are intended for researchers, scientists, and professionals in the field of drug development and biomedical research. Note: Initial searches for "**Erigeside I**" did not yield a known compound; this protocol is based on the available data for "Erigeside C," a closely related and documented iridoid glycoside.

Introduction

Erigeside C is a naturally occurring iridoid glycoside that has been identified in several plant species.^[1] Accurate and consistent preparation of stock solutions is a critical first step for obtaining reproducible results in downstream experiments, including cell-based assays and biochemical analyses. This protocol outlines the necessary steps for dissolving, aliquoting, and storing Erigeside C to maintain its stability and integrity.

Physicochemical Properties

A summary of the key physicochemical properties of Erigeside C is presented in Table 1. This information is essential for accurate calculations and proper handling of the compound.

Property	Value	Source
Molecular Formula	C ₁₅ H ₂₀ O ₁₀	PubChem[1]
Molecular Weight	360.31 g/mol	PubChem[1]
Exact Mass	360.10564683 Da	PubChem[1]
CAS Number	112667-09-1	ChemSrc[2]
LogP	0.49	ChemSrc[2]

Table 1: Physicochemical data for Erigeside C.

Stock Solution Preparation Protocol

This protocol details the steps for preparing a 10 mM stock solution of Erigeside C in Dimethyl Sulfoxide (DMSO). For other iridoid glycosides, solvents such as methanol/water mixtures have also been utilized.[3]

3.1. Materials

- Erigeside C powder (purity ≥95%)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

3.2. Safety Precautions

- Work in a well-ventilated area or a chemical fume hood.

- Wear appropriate PPE to avoid skin and eye contact.
- Consult the Safety Data Sheet (SDS) for Erigeside C before handling.

3.3. Step-by-Step Procedure

- Determine the required mass: Use the following formula to calculate the mass of Erigeside C needed to prepare the desired volume of a 10 mM stock solution.

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} * \text{Desired Volume (mL)} * \text{Molecular Weight (g/mol)} / 1000$$

- Weigh the compound: Carefully weigh the calculated mass of Erigeside C powder using an analytical balance.
- Dissolve the compound:
 - Add the weighed Erigeside C powder to a sterile vial.
 - Add the calculated volume of DMSO to the vial.
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. Gentle warming in a water bath ($\leq 37^{\circ}\text{C}$) may be used to aid dissolution if necessary.
- Aliquot for storage: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Storage: Store the aliquots at -20°C or -80°C for long-term stability. For short-term use, the stock solution can be stored at 4°C for a few days, protected from light.

3.4. Example Calculation

To prepare 1 mL of a 10 mM stock solution of Erigeside C:

- $\text{Mass (mg)} = 10 \text{ mM} * 1 \text{ mL} * 360.31 \text{ g/mol} / 1000$
- $\text{Mass (mg)} = 3.60 \text{ mg}$

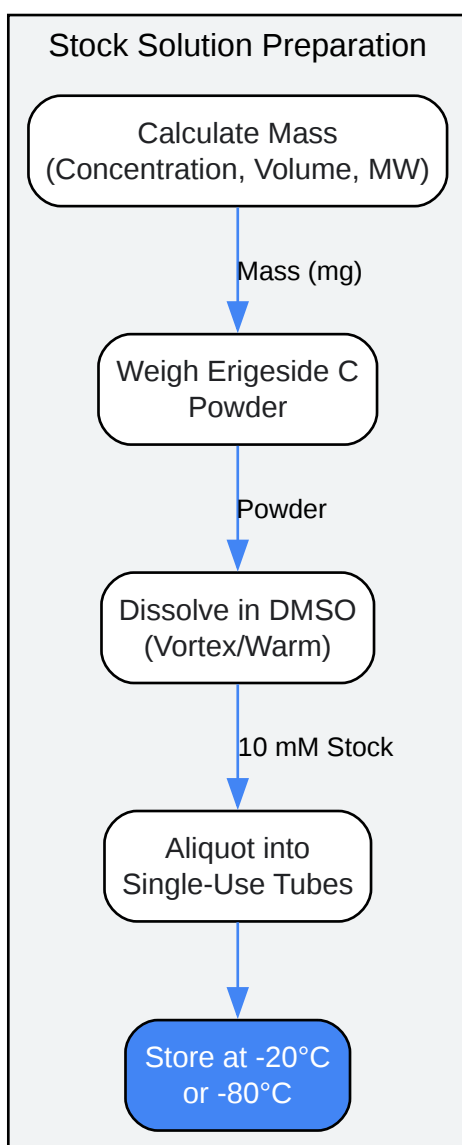
Therefore, 3.60 mg of Erigeside C should be dissolved in 1 mL of DMSO.

Desired Stock Concentration (mM)	Volume to Prepare (mL)	Erigeside C to Weigh (mg)
10	1	3.60
10	5	18.02
20	1	7.21
50	1	18.02

Table 2: Example calculations for preparing Erigeside C stock solutions.

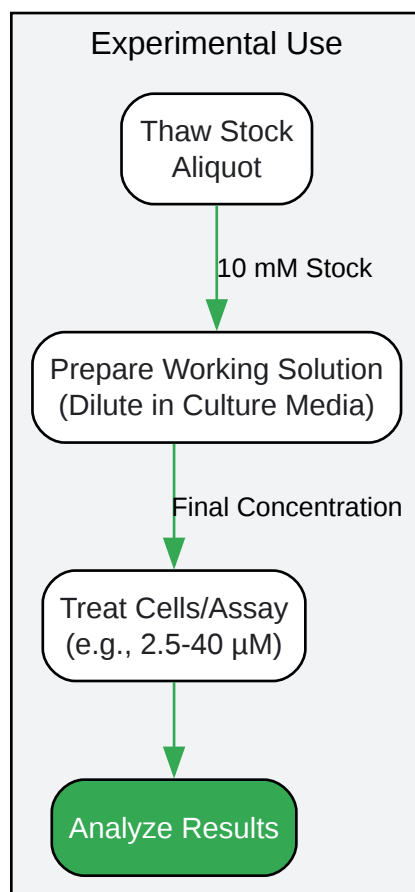
Experimental Workflow & Logic Diagrams

The following diagrams illustrate the key workflows for preparing and using Erigeside C stock solutions.



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Caption: Workflow for preparing Erigeside C stock solution.



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Caption: General workflow for using stock solutions in experiments.

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References

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